An In-Depth Technical Guide to 2,6-Dimethoxyquinoline-3-carbaldehyde

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Compound of Interest

Compound Name:	*2,6-Dimethoxyquinoline-3-carbaldehyde*
CAS No.:	*883549-54-0*
Cat. No.:	*B1309000*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Quinoline Scaffold and the Promise of 2,6-Dimethoxyquinoline-3-carbaldehyde

The quinoline nucleus is a cornerstone in medicinal chemistry, forming the structural basis for a wide array of therapeutic agents with diverse pharmacological activities, including antimalarial, anticancer, anti-inflammatory, and antimicrobial properties.[1][2][3][4] The strategic functionalization of the quinoline ring system allows for the fine-tuning of its biological profile, making it a privileged scaffold in drug discovery. This guide focuses on a specific, promising derivative: **2,6-dimethoxyquinoline-3-carbaldehyde**.

The introduction of methoxy groups at the 2 and 6 positions, coupled with a reactive carbaldehyde at the 3-position, endows this molecule with a unique combination of electronic and steric properties. The methoxy groups can enhance bioavailability and modulate target binding, while the aldehyde functionality serves as a versatile synthetic handle for the construction of more complex molecular architectures. This guide provides a comprehensive

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overview of **2,6-dimethoxyquinoline-3-carbaldehyde**, from its synthesis and characterization to its potential applications in modern drug development.

Physicochemical Properties and Identification

A clear understanding of the fundamental properties of **2,6-dimethoxyquinoline-3-carbaldehyde** is paramount for its effective use in research and development.

Property	Value	Source
CAS Number	883549-54-0	Internal Database
Molecular Formula	$C_{12}H_{11}NO_3$	Calculated
Molecular Weight	217.22 g/mol	Calculated
Appearance	Expected to be a solid	Analogy to similar compounds
Solubility	Expected to be soluble in common organic solvents like DMSO, DMF, and chlorinated solvents.	Analogy to similar compounds

Synthesis of 2,6-Dimethoxyquinoline-3-carbaldehyde: A Mechanistic Approach

The most direct and widely employed method for the synthesis of quinoline-3-carbaldehydes is the Vilsmeier-Haack reaction.[5][6] This powerful formylation reaction utilizes a Vilsmeier reagent, typically generated in situ from phosphorus oxychloride ($POCl_3$) and a substituted amide like N,N-dimethylformamide (DMF), to introduce an aldehyde group onto an electron-rich aromatic or heteroaromatic substrate.

The logical precursor for the synthesis of **2,6-dimethoxyquinoline-3-carbaldehyde** via the Vilsmeier-Haack reaction is N-(4-methoxyphenyl)acetamide. The reaction proceeds through a series of well-defined steps, offering a high degree of control and generally good yields.

Proposed Synthetic Workflow

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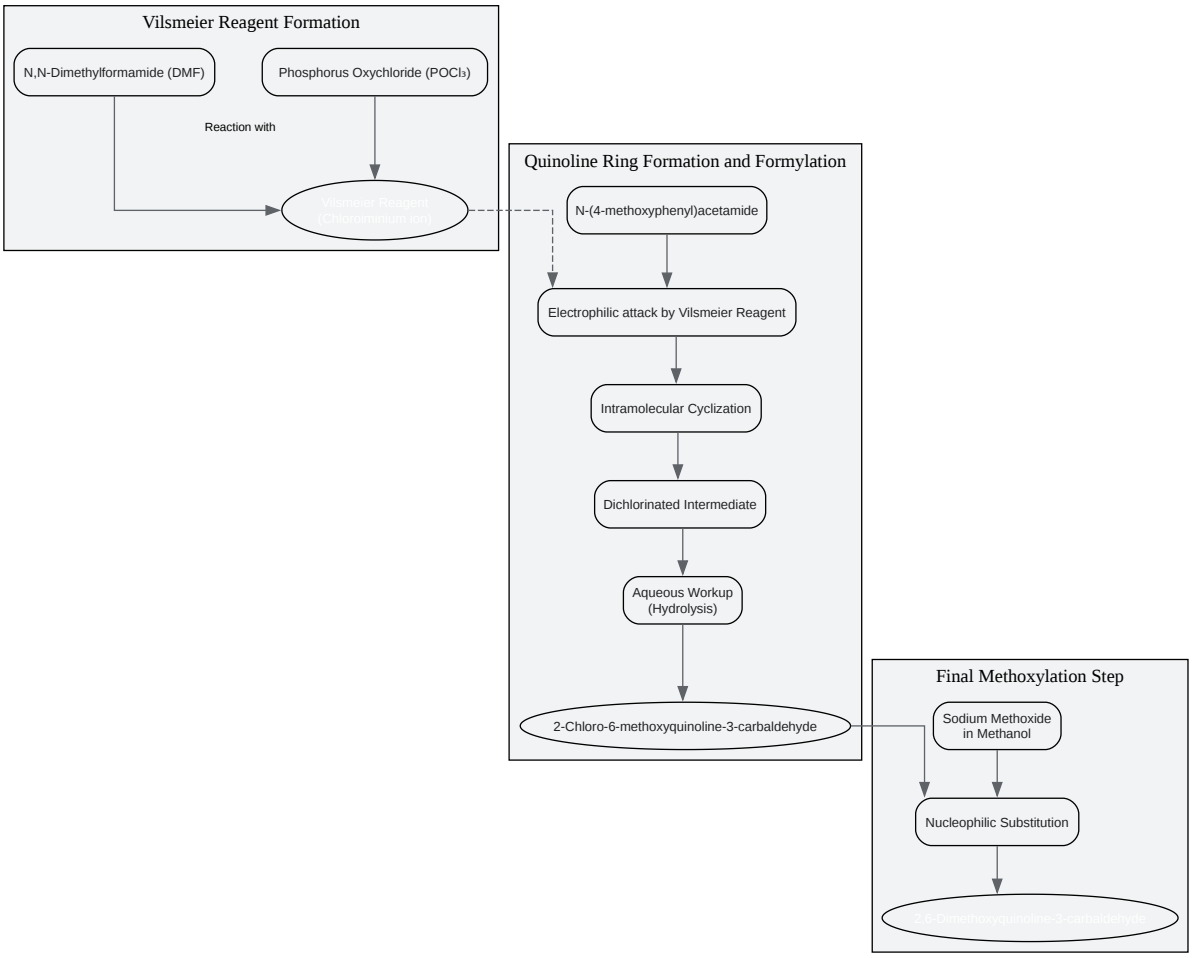

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Caption: Proposed synthetic pathway for **2,6-dimethoxyquinoline-3-carbaldehyde**.

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Detailed Experimental Protocol (Inferred)

This protocol is inferred from established procedures for the synthesis of structurally related quinoline-3-carbaldehydes.[5]

Part 1: Synthesis of 2-Chloro-6-methoxyquinoline-3-carbaldehyde

- Vilsmeier Reagent Preparation: In a three-necked flask equipped with a dropping funnel and a calcium chloride guard tube, cool N,N-dimethylformamide (3 equivalents) to 0-5 °C in an ice bath. Add phosphorus oxychloride (4 equivalents) dropwise with constant stirring, ensuring the temperature does not exceed 10 °C. Stir the mixture for an additional 30 minutes at this temperature to ensure complete formation of the Vilsmeier reagent.

- Reaction with Acetanilide: To the freshly prepared Vilsmeier reagent, add N-(4-methoxyphenyl)acetamide (1 equivalent) portion-wise, maintaining the temperature below 20 °C.

- Cyclization: After the addition is complete, heat the reaction mixture to 70-80 °C and maintain this temperature for 4-6 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).

- Workup: Cool the reaction mixture to room temperature and pour it slowly onto crushed ice with vigorous stirring. Neutralize the acidic solution with a saturated sodium bicarbonate solution until the pH is approximately 7-8. The crude product will precipitate out of the solution.

- Purification: Filter the precipitate, wash it thoroughly with cold water, and dry it under vacuum. Recrystallize the crude product from a suitable solvent system, such as ethanol or ethyl acetate, to obtain pure 2-chloro-6-methoxyquinoline-3-carbaldehyde.

Part 2: Synthesis of **2,6-Dimethoxyquinoline-3-carbaldehyde**

- Nucleophilic Substitution: Dissolve the 2-chloro-6-methoxyquinoline-3-carbaldehyde (1 equivalent) in anhydrous methanol. To this solution, add a solution of sodium methoxide (1.5-2 equivalents) in methanol.

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- Reaction: Heat the reaction mixture to reflux and monitor the reaction progress by TLC. The reaction is typically complete within 2-4 hours.

- Workup: After completion, cool the reaction mixture and neutralize it with a dilute acid (e.g., 1M HCl). Remove the methanol under reduced pressure.

- Extraction and Purification: Extract the aqueous residue with a suitable organic solvent like ethyl acetate. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield pure **2,6-dimethoxyquinoline-3-carbaldehyde**.

Structural Characterization: A Spectroscopic Approach

The unambiguous identification and confirmation of the structure of **2,6-dimethoxyquinoline-3-carbaldehyde** rely on a combination of modern spectroscopic techniques. While specific experimental data for this exact compound is not readily available in the public domain, the expected spectral characteristics can be reliably predicted based on the analysis of closely related analogs.[7][8]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the quinoline ring, the aldehyde proton, and the protons of the two methoxy groups. The aldehyde proton will appear as a singlet in the downfield region, typically between δ 9.5 and 10.5 ppm. The protons of the two methoxy groups will each appear as a singlet, likely in the range of δ 3.8-4.2 ppm. The aromatic protons will exhibit a complex splitting pattern characteristic of the substituted quinoline ring system.

- ^{13}C NMR: The carbon NMR spectrum will provide evidence for all twelve carbon atoms in the molecule. The carbonyl carbon of the aldehyde group will be observed as a highly deshielded signal, typically in the range of δ 190-195 ppm.[7] The carbons of the two methoxy groups will appear around δ 55-60 ppm. The remaining signals will correspond to the aromatic carbons of the quinoline ring.

Infrared (IR) Spectroscopy

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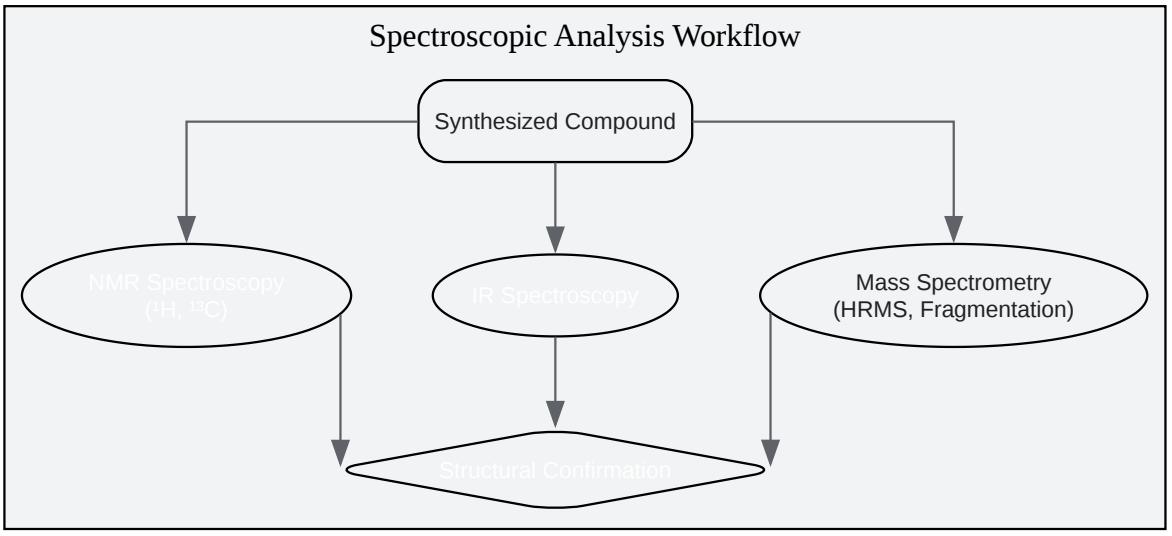
The IR spectrum will be characterized by strong absorption bands corresponding to the key functional groups. A strong carbonyl (C=O) stretching vibration for the aldehyde is expected around 1680-1700 cm^{-1}. The C-O stretching of the methoxy groups will likely appear in the region of 1250-1000 cm^{-1}. Aromatic C-H and C=C stretching vibrations will also be present.

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for determining the molecular weight and fragmentation pattern of the compound.

- High-Resolution Mass Spectrometry (HRMS): This technique will provide the exact mass of the molecular ion, confirming the elemental composition ($C_{12}H_{11}NO_3$).
- Fragmentation Pattern: Under electron impact (EI) or electrospray ionization (ESI), the molecule is expected to fragment in a predictable manner. Common fragmentation pathways for aldehydes include the loss of a hydrogen radical (M-1) or the formyl radical (M-29).[9][10] The quinoline ring itself can undergo characteristic fragmentation, providing further structural confirmation.[11][12]



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Caption: A typical workflow for the spectroscopic characterization of a synthesized compound.

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Potential Applications in Drug Discovery and Development

The **2,6-dimethoxyquinoline-3-carbaldehyde** scaffold holds significant promise as a versatile intermediate in the synthesis of novel therapeutic agents. The presence of the aldehyde group allows for a wide range of chemical transformations, including reductive amination, Wittig reactions, and the formation of Schiff bases, opening avenues to diverse chemical libraries.

Anticancer Activity

Numerous studies have highlighted the potent anticancer activity of quinoline derivatives.[3][13][14] These compounds can exert their effects through various mechanisms, including the inhibition of topoisomerase, disruption of microtubule polymerization, and modulation of key signaling pathways involved in cell proliferation and survival. The dimethoxy substitution pattern, in particular, has been associated with enhanced anticancer efficacy in some contexts.[13] **2,6-Dimethoxyquinoline-3-carbaldehyde** can serve as a key building block for the synthesis of novel quinoline-based compounds with potential as anticancer agents.

Antimicrobial Activity

The quinoline core is a well-established pharmacophore in antimicrobial drug discovery.[2][4][15][16] By modifying the substituents on the quinoline ring, it is possible to develop agents with activity against a broad spectrum of bacteria and fungi. The aldehyde functionality of **2,6-dimethoxyquinoline-3-carbaldehyde** can be used to introduce various side chains that may enhance antimicrobial potency and overcome resistance mechanisms.

Conclusion and Future Directions

2,6-Dimethoxyquinoline-3-carbaldehyde is a molecule of significant interest for researchers in medicinal chemistry and drug development. Its synthesis, while not explicitly detailed in the current literature, can be reliably achieved through the well-established Vilsmeier-Haack reaction. The combination of the privileged quinoline scaffold, the modulating influence of the dimethoxy substituents, and the synthetic versatility of the carbaldehyde group makes this compound an attractive starting point for the discovery of novel therapeutic agents.

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Future research should focus on the optimization of the synthesis of **2,6-dimethoxyquinoline-3-carbaldehyde** and the full experimental characterization of its physicochemical and spectroscopic properties. Furthermore, the exploration of its reactivity to generate diverse libraries of novel quinoline derivatives for screening in various biological assays is a promising avenue for the discovery of new lead compounds in the ongoing quest for more effective treatments for cancer and infectious diseases.

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